Comprehensive Spectroscopic Guide: Methyl N-Boc-3-amino-2-hydroxypropanoate[1]

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Compound of Interest

Compound Name:	*Methyl N-Boc-3-amino-2-hydroxypropanoate*
CAS No.:	*113525-87-4*
Cat. No.:	*B040101*

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Executive Summary & Compound Identity

Methyl N-Boc-3-amino-2-hydroxypropanoate (also known as N-Boc-isoserine methyl ester) is a protected amino acid derivative.[1] Structurally, it features a secondary alcohol at the

-position and a protected primary amine at the

-position, distinguishing it from its constitutional isomer, serine.[1]

- IUPAC Name: Methyl 3-((tert-butoxycarbonyl)amino)-2-hydroxypropanoate[1]
- Molecular Formula:

  [1]
- Molecular Weight: 219.24 g/mol [1]
- CAS Number: 127252-77-3 (Generic/Racemic) | 186393-00-0 (HCl salt precursor)[1]

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Structural Context

Unlike standard

-amino acids, the isoserine scaffold places the amine on the

-carbon.[1] This shift significantly impacts the NMR splitting patterns and chemical shifts, specifically shielding the methylene protons relative to serine.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Analysis conducted in Chloroform-d (

) at 298 K.

H NMR Characterization

The proton spectrum is dominated by the intense Boc singlet and the methyl ester singlet.[1] The core structural information lies in the ABX coupling system formed by the

methylene protons and the

methine proton.[1]

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Position	(ppm)	Multiplicity	Integral	J-Coupling (Hz)	Assignment Logic
NH	5.05 - 5.15	Broad Singlet	1H	-	Carbamate NH; exchangeable.[1]
H-2	4.25 - 4.32	dd or m	1H		-proton; deshielded by -OH and -COOMe.[1]
OMe	3.78	Singlet	3H	-	Methyl ester; characteristic sharp singlet.[1]
H-3a	3.45 - 3.55	ddd	1H		-proton; diastereotopic.[1]
H-3b	3.28 - 3.38	ddd	1H		-proton; diastereotopic.[1]
OH	3.10 - 3.50	Broad	1H	-	Hydroxyl; shift is highly concentration-dependent.[1]
Boc	1.44	Singlet	9H	-	Tert-butyl group; intense diagnostic signal.[1]

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Expert Insight: The H-3 protons are diastereotopic due to the adjacent chiral center at C-2.[1] They will not appear as a simple doublet but as a complex AB part of an ABX system (or ABC if OH coupling is resolved).[1] In

, the OH proton often appears broad or may couple to H-2 (

Hz), complicating the H-2 multiplet.[1] Adding

collapses the NH and OH signals and simplifies H-2 and H-3 multiplets.[1]

C NMR Characterization

The carbon spectrum confirms the oxidation state of the carbons.[1] The key distinction from serine derivatives is the upfield shift of the

-carbon (C-3) due to nitrogen attachment rather than oxygen.[1]

Position	(ppm)	Type	Assignment Note
C=O (Ester)	173.5	Quaternary	Typical methyl ester carbonyl.
C=O[1] (Boc)	156.1	Quaternary	Carbamate carbonyl; broad due to rotamers.
C-Boc (q)	80.2	Quaternary	Tert-butyl quaternary carbon.[1]
C-2	71.8	CH	-carbon; deshielded by OH.[1]
OMe	52.8		Methyl ester carbon.[1]
C-3	43.5		-carbon; shielded relative to C-2.[1]
Boc ( )	28.3		Intense signal (3 equivalent carbons).[1]

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Mass Spectrometry (MS)

Ionization Mode: Electrospray Ionization (ESI) - Positive Mode.[1]

The mass spectrum typically shows adducts rather than the radical cation.[1] The Boc group dominates the fragmentation pathway.[1]

Key Ions[1]

- : m/z 220.2 (Often weak due to Boc lability).[1]
- : m/z 242.2 (Base peak in many soft ionization experiments).[1]
- : The primary fragmentation involves the loss of the tert-butyl group (isobutylene) followed by decarboxylation.[1]

Fragmentation Workflow (Graphviz)[1]

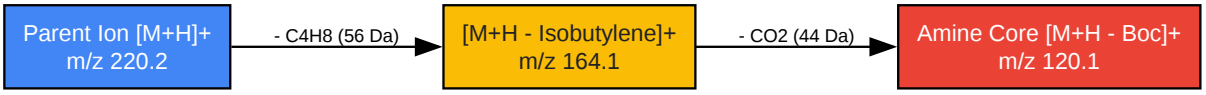

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Figure 1: The loss of the tert-butyl group (56 Da) is the primary diagnostic fragmentation event for Boc-protected amines.

Infrared Spectroscopy (IR)

Sampling Method: ATR-FTIR (Attenuated Total Reflectance) or KBr Pellet.[1]

The IR spectrum is critical for verifying the integrity of the two carbonyl systems (Ester vs. Carbamate) and the presence of the hydroxyl group.[1]

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Wavenumber ( )	Intensity	Assignment	Diagnostic Value
3350 - 3450	Broad, Med		Hydrogen-bonded hydroxyl stretch.[1]
3320	Sharp, Med		Carbamate NH stretch (often overlaps OH).[1]
2975, 2930	Medium		Alkyl C-H (Methyl/Methylene).[1]
1735 - 1745	Strong		Ester carbonyl (Higher freq).[1]
1680 - 1700	Strong		Boc carbonyl (Lower freq).[1]
1520	Medium		Amide II band (Bending).[1]
1160 - 1250	Strong		C-O stretch (Ester/Alcohol).[1]

Experimental Protocol: Sample Preparation

To ensure high-quality spectral data, proper sample preparation is non-negotiable.[1]

NMR Preparation[1]

- Solvent Selection: Use

  (99.8% D) containing 0.03% TMS as an internal standard.[1]

- Concentration: Dissolve 10–15 mg of the compound in 0.6 mL of solvent.

- Filtration: If the solution is cloudy (common if inorganic salts from synthesis remain), filter through a small plug of glass wool into the NMR tube.[1]

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- Shimming: Ensure good shimming; the H-3a/H-3b splitting is subtle and requires high resolution.

Synthesis & Purification Workflow

Understanding the source of the sample helps in identifying impurities (e.g., residual isoserine).[1]

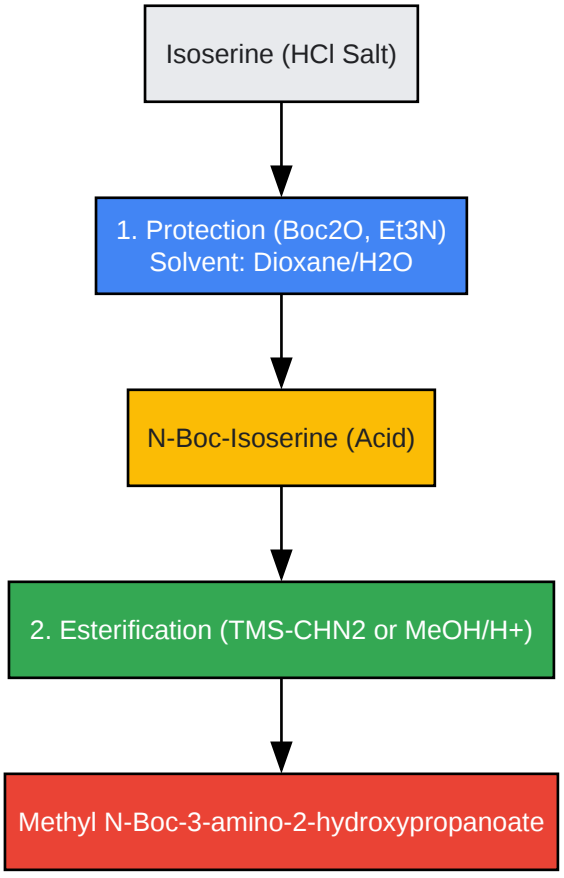

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Figure 2: Standard synthesis workflow. Impurities often include unreacted Boc-acid (check for broad OH > 10 ppm) or traces of Boc-anhydride (s, 1.50 ppm).[1]

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